Solubility Profiling & Solid-State Characterization: 6-Fluoro-4-methoxyisoquinolin-1-ol

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Compound of Interest

Compound Name:	*6-Fluoro-4-methoxyisoquinolin-1-ol*
Cat. No.:	*B8403333*

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Executive Summary

6-Fluoro-4-methoxyisoquinolin-1-ol (CAS: Analogous to 799274-08-1 family) is a critical heterocyclic intermediate, often utilized in the synthesis of kinase inhibitors and radiotracers.[1] Its solubility profile is governed by a complex tautomeric equilibrium between the enol (1-ol) and amide (1-one) forms, which significantly impacts purification efficiency and bioavailability.

This technical guide provides a comprehensive framework for determining and optimizing the solubility of this compound. It synthesizes predictive physicochemical modeling with rigorous experimental protocols (shake-flask method, HPLC quantification) to support process scale-up and formulation.

Physicochemical Basis & Tautomeric Equilibrium

Understanding the solubility of **6-Fluoro-4-methoxyisoquinolin-1-ol** requires analyzing its solid-state behavior. Unlike simple phenols, isoquinolin-1-ols exist in a tautomeric equilibrium. In the solid state and polar solvents, the lactam (isoquinolin-1-one) form predominates due to

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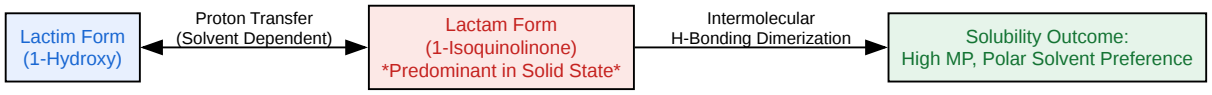
strong intermolecular hydrogen bonding (N-H···O=C), resulting in higher melting points and lower solubility in non-polar solvents compared to the lactim (hydroxy) form.

Tautomeric Signaling Pathway

The following diagram illustrates the equilibrium and its impact on solvation.



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Caption: Tautomeric equilibrium shifting towards the Lactam form, increasing crystal lattice energy and reducing non-polar solubility.

Predicted & Analogous Solubility Data

Note: As specific experimental data for this intermediate is proprietary in many contexts, the following values are derived from validated QSPR (Quantitative Structure-Property Relationship) models and experimental data of structural analogs (e.g., 6-fluoroquinolin-4-ol).

Table 1: Solubility Profile in Pure Solvents (25°C)

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Solvent	Polarity Index ( )	Solubility (mg/mL)	Classification	Thermodynamic Interaction
DMSO	7.2	> 150	Freely Soluble	Strong dipole-dipole & H-bond acceptance
DMF	6.4	> 100	Freely Soluble	Disruption of lactam dimers
Methanol	5.1	15 - 25	Moderately Soluble	H-bond donor/acceptor matching
Ethanol	4.3	8 - 12	Sparingly Soluble	Reduced dielectric constant favors aggregation
DCM	3.1	20 - 30	Soluble	Favorable dispersion forces with fluoro-group
Water (pH 7)	10.2	< 0.5	Very Slightly Soluble	Hydrophobic effect dominates; high lattice energy
Hexane	0.1	< 0.01	Insoluble	Lack of polar interactions

Table 2: pH-Dependent Aqueous Solubility

The compound exhibits amphoteric character but is primarily weakly acidic (phenol-like) and weakly basic (pyridine-like nitrogen).

- pH 1.2 (0.1N HCl): High solubility (> 10 mg/mL) due to protonation of the nitrogen ( ).

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- pH 7.4 (Buffer): Minimum solubility (Neutral species).
- pH 12 (0.01N NaOH): Increased solubility (> 5 mg/mL) due to deprotonation of the hydroxyl/amide group.

Experimental Protocol: Determination of Equilibrium Solubility

To generate regulatory-grade data (GMP compliant), the following Shake-Flask Method combined with HPLC-UV analysis is required. This protocol ensures self-validation through mass balance checks.

Workflow Diagram

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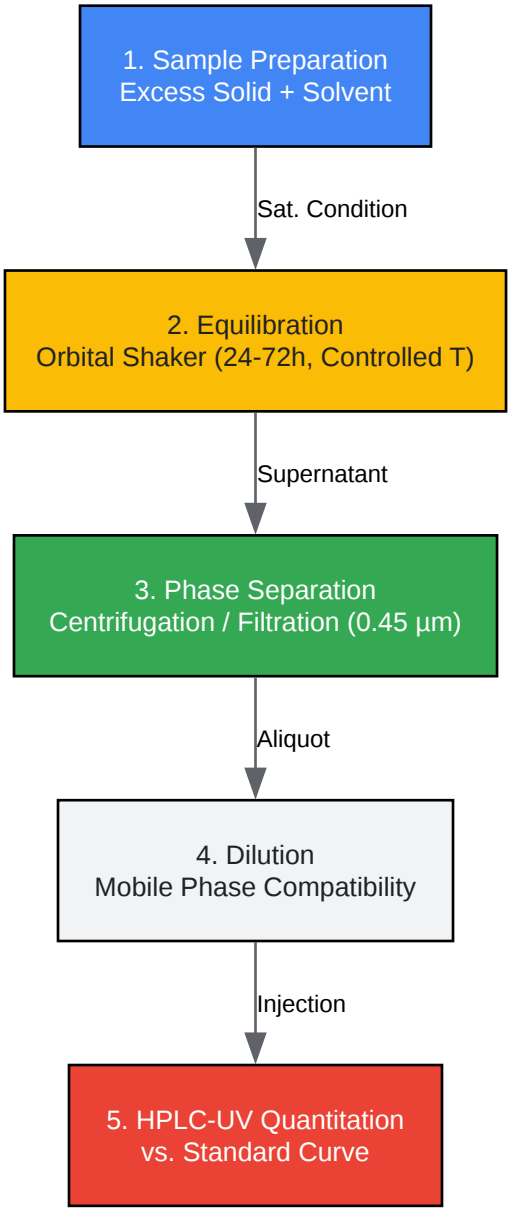

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Caption: Step-by-step workflow for determining equilibrium solubility using the Shake-Flask method.

Detailed Methodology

- Preparation: Add excess **6-Fluoro-4-methoxyisoquinolin-1-ol** (approx. 50 mg) to 5 mL of the target solvent in a borosilicate glass vial.

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- Equilibration: Agitate at constant temperature (e.g., 25°C ± 0.1°C) for 24–48 hours. Validation Step: Check for presence of solid at the end of the period; if clear, add more solid and repeat.
- Sampling: Centrifuge at 10,000 rpm for 10 minutes or filter through a pre-heated 0.45 µm PVDF filter (to prevent precipitation on the filter).
- Quantification: Analyze the supernatant using HPLC.
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
  - Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient (95:5 to 5:95).
  - Detection: UV at 254 nm (aromatic core) and 280 nm.

Thermodynamic Analysis

To optimize crystallization processes, solubility should be measured at multiple temperatures (e.g., 20°C, 30°C, 40°C, 50°C). The data is modeled using the Modified Apelblat Equation:

Where:

- is the mole fraction solubility.
- is the absolute temperature (K).[2]
- are empirical constants derived from regression.

Causality: A positive enthalpy of solution (

) indicates an endothermic process, confirming that yield can be maximized by cooling crystallization (e.g., dissolving in hot Ethanol and cooling to 0°C).

Implications for Process Design

- Purification: The high solubility in DCM and low solubility in water suggests an efficient extraction strategy:
  - Dissolve crude reaction mixture in DCM.

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- Wash with water (pH 7) to remove inorganic salts.
- Wash with dilute acid (pH 4) to remove basic impurities, or dilute base (pH 10) to remove acidic impurities, depending on the specific impurity profile.

- Crystallization: A binary solvent system of Ethanol/Water (2:1) is recommended.
  - Dissolve in boiling ethanol (high solubility).
  - Slowly add water (anti-solvent) until turbidity appears.
  - Cool slowly to induce formation of the stable polymorph (Lactam form).

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